A Comparative Guide to Gastroprotective Agents in NSAID-Induced Ulcers

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This guide provides an in-depth comparative analysis of the primary gastroprotective agents utilized to mitigate the gastrointestinal toxicity associated with non-steroidal anti-inflammatory drugs (NSAIDs). As the use of NSAIDs remains widespread for managing pain and inflammation, understanding the mechanisms of NSAID-induced ulceration and the relative efficacy of protective strategies is paramount for both clinical practice and the development of novel therapeutic agents. This document moves beyond a simple listing of options to provide a detailed examination of the evidence, experimental validation, and mechanistic underpinnings of each major class of gastroprotective drug.

The Pathogenesis of NSAID-Induced Ulceration: A Dual-Edged Sword

NSAIDs exert their therapeutic effects primarily through the inhibition of cyclooxygenase (COX) enzymes, which are responsible for the synthesis of prostaglandins. However, this same mechanism is the root cause of their most significant adverse effect: gastrointestinal damage. The pathogenesis is twofold:

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- Systemic Effects: The primary mechanism is the inhibition of COX-1, which is constitutively expressed in the gastric mucosa and produces prostaglandins (primarily PGE2 and PGI2) that are crucial for maintaining mucosal integrity.[1] These prostaglandins regulate several protective functions, including the stimulation of mucus and bicarbonate secretion, maintenance of mucosal blood flow, and promotion of epithelial cell restitution.[2][3] By inhibiting prostaglandin synthesis, NSAIDs compromise these defenses, rendering the mucosa susceptible to injury from endogenous factors like gastric acid and pepsin.[4][5]

- Topical Effects: Many NSAIDs are weak organic acids that can cause direct irritation to the gastric epithelium.[5][6] This topical injury is exacerbated in the acidic environment of the stomach, where the NSAIDs are in a non-ionized, lipid-soluble form, allowing them to diffuse across cell membranes and cause direct cellular damage.[5]

This dual-mechanism of injury underscores the challenges in providing adequate gastroprotection and highlights the different therapeutic targets for gastroprotective agents.

Major Classes of Gastroprotective Agents: A Comparative Overview

The following sections will delve into the primary classes of gastroprotective agents, comparing their mechanisms of action, clinical efficacy supported by experimental data, and notable limitations.

Proton Pump Inhibitors (PPIs)

Mechanism of Action: PPIs, such as omeprazole and lansoprazole, are potent inhibitors of gastric acid secretion. They irreversibly bind to and inactivate the H+/K+-ATPase pump (the "proton pump") on the apical membrane of gastric parietal cells, which is the final step in acid secretion.[7][8] By profoundly reducing gastric acidity, PPIs create a more favorable environment for ulcer healing and reduce the corrosive potential of the gastric contents.[7]

Comparative Efficacy: Multiple large-scale clinical trials and meta-analyses have established PPIs as a cornerstone in the prevention and treatment of NSAID-induced ulcers.[9][10][11]

- Superiority over H2-Receptor Antagonists: In head-to-head trials, PPIs have consistently demonstrated superiority over standard-dose H2-receptor antagonists (H2RAs) in preventing

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both gastric and duodenal ulcers in chronic NSAID users.[12][13] A comparative study showed that at 6 weeks, the ulcer healing rate was significantly higher in the PPI group (89.5%) compared to the H2RA group (72.4%).[14][15]

- Equivalency and Better Tolerability than Misoprostol: While misoprostol is also highly effective, studies have shown that PPIs offer comparable efficacy in ulcer prevention but with a significantly better side-effect profile, leading to better patient adherence.[16] The OMNIUM study, for instance, found that omeprazole was better tolerated than misoprostol.[16]

Limitations: While highly effective, concerns have been raised about the potential long-term adverse effects of PPI use, including an increased risk of fractures, enteric infections, and micronutrient deficiencies.[17][18]

Prostaglandin Analogs

Mechanism of Action: Misoprostol, a synthetic analog of prostaglandin E1, directly replaces the prostaglandins depleted by NSAID therapy.[2][3] It exerts its gastroprotective effects through multiple mechanisms: it inhibits gastric acid secretion by binding to prostaglandin receptors on parietal cells and enhances mucosal defense by stimulating mucus and bicarbonate secretion and increasing mucosal blood flow.[3][19]

Comparative Efficacy: Misoprostol is a highly effective agent for the prevention of NSAID-induced gastric and duodenal ulcers.[20][21]

- Superiority over Sucralfate: A randomized controlled trial directly comparing misoprostol with sucralfate for the prevention of NSAID-induced gastric ulcers found a significantly lower incidence of ulcer formation in the misoprostol group (1.6%) compared to the sucralfate group (16%).[3][6][22]

- Dose-Dependent Efficacy: The efficacy of misoprostol in preventing gastric ulcers is dose-dependent, with higher doses (e.g., 800 µ g/day) being more effective than lower doses.[9][23]

Limitations: The clinical utility of misoprostol is often limited by its side-effect profile, most notably diarrhea and abdominal cramping, which can lead to poor patient compliance.[24] It is also contraindicated in pregnancy due to its abortifacient properties.[19]

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H2-Receptor Antagonists (H2RAs)

Mechanism of Action: H2RAs, such as ranitidine and famotidine, competitively block the action of histamine on H2 receptors located on gastric parietal cells. This reduces histamine-stimulated gastric acid secretion.[25]

Comparative Efficacy: The efficacy of H2RAs in the context of NSAID-induced gastropathy is nuanced.

- Efficacy in Duodenal vs. Gastric Ulcers: Standard doses of H2RAs have been shown to be effective in preventing NSAID-induced duodenal ulcers but are largely ineffective in preventing gastric ulcers.[26][27] This is because gastric ulceration induced by NSAIDs is less dependent on acid secretion and more on the depletion of prostaglandins.[26]

- Higher Doses Required for Gastric Ulcer Prevention: Double-dose H2RA therapy has demonstrated efficacy in reducing the risk of both gastric and duodenal ulcers.[20][27]

Limitations: The development of tolerance (tachyphylaxis) with continued use can reduce the acid-suppressing effect of H2RAs over time.[7] Overall, they are considered less effective than PPIs for the prevention of NSAID-induced gastric ulcers.[12]

Mucosal Protective Agents

Mechanism of Action: This class of agents works by enhancing the mucosal defense mechanisms without significantly altering gastric acid secretion.

- Sucralfate: In an acidic environment, sucralfate polymerizes to form a viscous, sticky gel that adheres to the ulcer crater, creating a physical barrier against acid, pepsin, and bile salts.[19] It is also thought to stimulate local prostaglandin synthesis and growth factor production.

- Rebamipide: Rebamipide is a newer mucosal protective agent that has demonstrated efficacy in both the upper and lower gastrointestinal tract.[25] Its mechanisms of action are multifactorial and include increasing prostaglandin synthesis, scavenging free radicals, and inhibiting inflammatory cell activation.[25][28]

Comparative Efficacy:

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- Sucralfate: As mentioned earlier, clinical trials have shown sucralfate to be significantly less effective than misoprostol in preventing NSAID-induced gastric ulcers.[3][6][22][29]

- Rebamipide: Rebamipide has shown promise, particularly in the prevention and treatment of NSAID-induced small bowel injury (enteropathy), an area where PPIs are less effective.[5][25][26] Studies have suggested that rebamipide is more effective than lansoprazole in preventing small intestine damage caused by NSAIDs.[1]

Quantitative Comparison of Gastroprotective Agents

The following table summarizes the relative efficacy of different gastroprotective agents in the prevention of NSAID-induced endoscopic ulcers based on data from meta-analyses and large clinical trials.

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Gastroprotective Agent	Comparator	Ulcer Type	Relative Risk Reduction (RRR)	Number Needed to Treat (NNT)	Reference(s)
Misoprostol (800 µ g/day)	Placebo	Gastric	74%	10	[9]
Duodenal	58%	29	[9]		
Proton Pump Inhibitors (PPIs)	Placebo	Gastric	61%	8	[30]
Duodenal	81%	12	[30]		
Double-Dose H2RAs	Placebo	Gastric	56%	7	[30]
Duodenal	74%	10	[30]		
Standard-Dose H2RAs	Placebo	Gastric	Not Significant	-	[20]
Duodenal	64%	29	[30]		
Misoprostol	Sucralfate	Gastric	89% (Incidence: 1.6% vs 16%)	7	[6][22]
Omeprazole (PPI)	Ranitidine (H2RA)	Gastric	68%	6	[12]
Duodenal	89%	11	[12]		

Experimental Methodologies for Evaluation

The data presented in this guide are derived from rigorous preclinical and clinical investigations. Understanding the methodologies employed is crucial for interpreting the results.

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Preclinical Animal Models

Animal models are instrumental in elucidating the pathophysiology of NSAID-induced ulcers and for the initial screening of potential gastroprotective agents.[21]

- Indomethacin-Induced Ulcer Model in Rats: This is a widely used model where rats are administered indomethacin orally or subcutaneously to induce gastric lesions.[31] The severity of ulceration is then assessed macroscopically (ulcer index) and histologically.
- Ethanol-Induced Gastric Mucosal Damage: This model is used to evaluate the cytoprotective properties of a compound, as ethanol causes direct necrotizing injury to the gastric mucosa.
- Porcine Model of NSAID-Related Gastric Ulcer: Larger animal models, such as pigs, offer a gastrointestinal physiology that is more analogous to humans and are used for more advanced preclinical studies.[7]

Clinical Trial Design and Endpoints

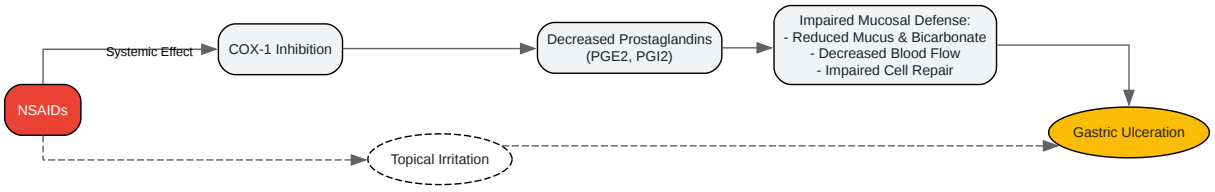
Human clinical trials are the gold standard for determining the efficacy and safety of gastroprotective agents.

- Study Design: Most are prospective, randomized, double-blind, placebo- or active-controlled trials.[32]
- Primary Endpoint: The most common primary endpoint is the incidence of endoscopic ulcers, defined as a mucosal break of a certain diameter (e.g., ≥3 mm or ≥5 mm) with perceptible depth.[6][32]
- Secondary Endpoints: These often include the incidence of erosions, dyspeptic symptoms, and ulcer complications (bleeding, perforation, obstruction).
- Histological Evaluation: Gastric biopsies obtained during endoscopy can be used to assess for microscopic changes such as epithelial damage, inflammation, and foveolar hyperplasia.[28][33][34]
- Biomarker Measurement: In some research settings, gastric mucosal prostaglandin levels (e.g., PGE2) are measured to assess the biochemical effects of NSAIDs and gastroprotective agents.[4][24][35]

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Signaling Pathways and Experimental Workflows

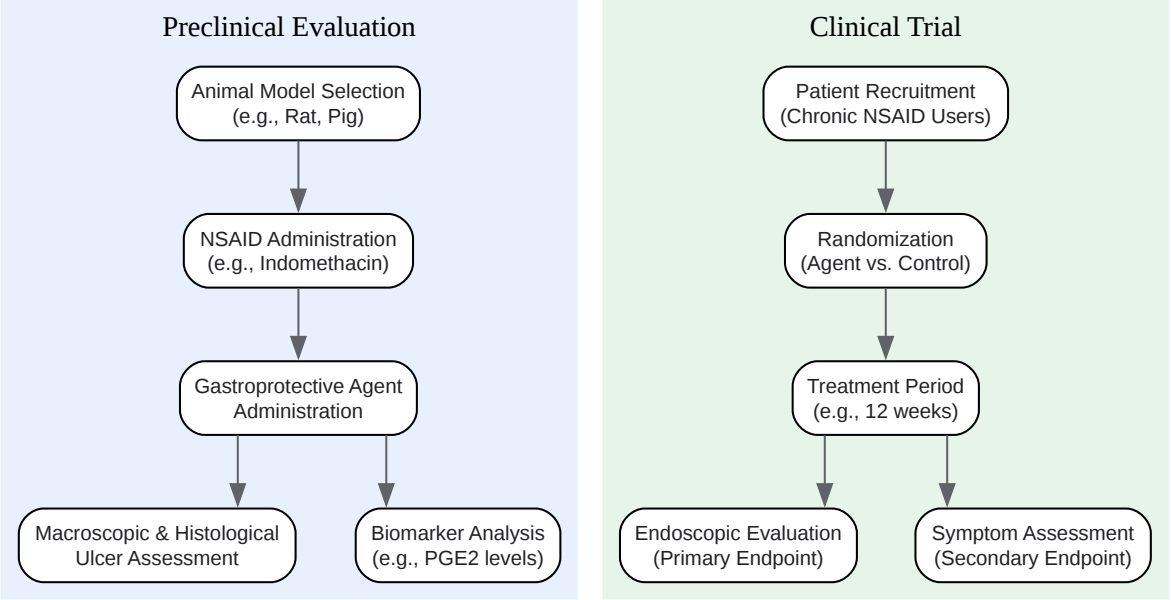
NSAID-Induced Mucosal Injury Pathway



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Caption: Mechanism of NSAID-induced gastric ulceration.

Experimental Workflow for Evaluating Gastroprotective Agents



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Caption: Workflow for preclinical and clinical evaluation.

Conclusion and Future Directions

The choice of a gastroprotective agent in the context of NSAID use requires a careful consideration of the patient's individual risk factors, the relative efficacy of the available agents, and their respective side-effect profiles. Proton pump inhibitors have emerged as the preferred choice for many clinicians due to their potent acid suppression, proven efficacy in preventing both gastric and duodenal ulcers, and favorable tolerability compared to misoprostol. However, the long-term safety of PPIs warrants ongoing investigation.

Misoprostol remains a highly effective option, particularly in high-risk patients, but its use is often limited by gastrointestinal side effects. H2-receptor antagonists, especially at standard doses, have a more limited role and are generally not recommended for the prevention of NSAID-induced gastric ulcers. Newer mucosal protective agents like rebamipide are showing promise, particularly for their ability to protect the small intestine from NSAID-induced injury, an area of growing clinical concern.

Future research in this field is likely to focus on the development of novel gastroprotective agents with improved side-effect profiles, as well as strategies to mitigate the risks associated with long-term PPI use. Furthermore, a deeper understanding of the mechanisms of NSAID-induced enteropathy will be crucial for developing effective therapies to protect the entire gastrointestinal tract.

References

- Moroz, E. V. (n.d.). REBAMIPIDE: EFFECTIVE DRUG PREVENTION OF NSAID ENTEROPATHY IS POSSIBLE. Modern Rheumatology Journal. Retrieved from [Link]
- Whittle, B. J. (1987). Picogram measurement of prostaglandin E2 synthesis by gastric mucosa by high-performance liquid chromatography.
- Ito, M., et al. (2015). A randomized, double-blinded, placebo-controlled, multicenter trial, healing effect of rebamipide in patients with low-dose aspirin and/or non-steroidal anti-inflammatory drug induced small bowel injury. Gastroenterology.

© 2026 BenchChem. All rights reserved.

- Kim, J. H., et al. (2022). The effect of rebamipide on non-steroidal antiinflammatory drug-induced gastro-enteropathy: a multi-center, randomized pilot study. The Korean Journal of Internal Medicine, 37(6), 1153–1166.
- Lanza, F. L. (1998). Role of endoscopy in nonsteroidal anti-inflammatory drug clinical trials. The American Journal of Medicine, 105(5A), 28S–31S.
- Agrawal, N. M., et al. (1991). Misoprostol compared with sucralfate in the prevention of nonsteroidal anti-inflammatory drug-induced gastric ulcer. A randomized, controlled trial. Annals of Internal Medicine, 115(3), 195–200.
- Agrawal, N. M., et al. (1991). Misoprostol Compared with Sucralfate in the Prevention of Nonsteroidal Anti-inflammatory Drug-induced Gastric Ulcer: A Randomized, Controlled Trial. ACP Journals.
- Kim, J. H., et al. (2022). The effect of rebamipide on non-steroidal antiinflammatory drug-induced gastro-enteropathy: a multi-center, randomized pilot study. The Korean Journal of Internal Medicine, 37(6), 1153–1166.
- Fujimori, S., et al. (2015). Rebamipide has the potential to reduce the intensity of NSAID-induced small intestinal injury: a double-blind, randomized, controlled trial evaluated by capsule endoscopy. Journal of Gastroenterology, 50(4), 416–424.
- Laine, L., et al. (2001). The histopathology of non-steroidal anti-inflammatory drug induced gastroduodenal damage: correlation with Helicobacter pylori, ulcers, and haemorrhagic events.
- Caselli, M., et al. (1995). Histological findings in gastric mucosa in patients treated with non-steroidal anti-inflammatory drugs.
- Park, S. W., et al. (1997). Distribution of Prostaglandin E2 in Gastric and Duodenal Mucosa: Possible Role in the Pathogenesis of Peptic Ulcer. The Korean Journal of Internal Medicine, 12(1), 32–37.
- Rostom, A., et al. (2002). Medications to prevent NSAID-induced gastroduodenal ulcers.
- Satapathy, T., et al. (2024). Experimental animal models for gastric ulcer / peptic ulcer: An overview. International Journal of Pharmaceutical Sciences and Research, 15(1), 1-11.
- Graham, D. Y., et al. (1991). Misoprostol Compared with Sucralfate in the Prevention of Nonsteroidal Anti-inflammatory Drug-induced Gastric Ulcer. ACP Journals.
- Rostom, A., et al. (2009). Prevention of NSAID-related upper gastrointestinal toxicity: a meta-analysis of traditional NSAIDs with gastroprotection and COX-2 inhibitors.
- Satoh, H., et al. (1993). Characterization of a simple animal model for nonsteroidal anti-inflammatory drug induced antral ulcer. Canadian Journal of Physiology and Pharmacology, 71(7), 447–452.
- Sereda, W., & Sereda, M. (1993). Prevention of NSAID-induced gastroduodenal mucosal injury: meta-analysis of clinical trials with misoprostol and H2-receptor antagonists. Journal of Clinical Gastroenterology, 17 Suppl 1, S53–S59.

© 2026 BenchChem. All rights reserved.

- Rostom, A., et al. (2009). Prevention of NSAID-induced gastroduodenal ulcers.
- Rostom, A., et al. (2000). Prevention of NSAID-induced gastroduodenal ulcers.
- Scheiman, J. M. (2013). The use of proton pump inhibitors in treating and preventing NSAID-induced mucosal damage. Arthritis Research & Therapy, 15 Suppl 3(Suppl 3), S5.

- (n.d.). Mucosal protective agent. In Britannica. Retrieved from [Link]

- Caselli, M., et al. (1995). Histological findings in gastric mucosa in patients treated with non-steroidal antinflammatory drugs.
- Satapathy, T., et al. (2024). Experimental animal models for gastric ulcer / peptic ulcer: An overview. International Journal of Pharmaceutical Sciences and Research, 15(1), 1-11.
- Satoh, H., et al. (1993). Characterization of a simple animal model for nonsteroidal anti-inflammatory drug induced antral ulcer. Canadian Journal of Physiology and Pharmacology, 71(7), 447–452.
- Lanza, F. L., et al. (2005). Endoscopic and histopathological evaluation of acute gastric injury in high-dose acetaminophen and nonsteroidal anti-inflammatory drug ingestion with suicidal intent. World Journal of Gastroenterology, 11(36), 5675–5680.
- Amir, G., et al. (1983). Prostaglandin E2 concentration in gastric secretions of critically ill, full-term, and premature infants.
- Scheiman, J. M. (2013). The use of proton pump inhibitors in treating and preventing NSAID-induced mucosal damage. Arthritis Research & Therapy, 15 Suppl 3(Suppl 3), S5.
- Lanza, F. L., et al. (1988). A blinded endoscopic comparative study of misoprostol versus sucralfate and placebo in the prevention of aspirin-induced gastric and duodenal ulceration. The American Journal of Gastroenterology, 83(2), 143–146.
- Caselli, M., et al. (1995). Histological findings in gastric mucosa in patients treated with non-steroidal antinflammatory drugs.
- Park, S. W., et al. (1997). Distribution of Prostaglandin E2 in Gastric and Duodenal Mucosa: Possible Role in the Pathogenesis of Peptic Ulcer. The Korean Journal of Internal Medicine, 12(1), 32–37.
- Salman, M., et al. (2025). Comparative Study of Proton Pump Inhibitors versus H2 Blockers in Peptic Ulcer Disease Management. Innovative Research in Applied, Biological and Chemical Sciences, 3(1), 22-28.
- Scheiman, J. M. (2006). Gastroprotective strategies among NSAID users: Guidelines for appropriate use in chronic illness.
- Rahme, E., & Barkun, A. N. (2008). Protection Against NSAID-Induced Gastrointestinal Events with Respect to Cardiovascular Risk. In Cardiovascular and Gastrointestinal Safety of NSAIDs (pp. 111-124).

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- Hawkey, C. J., et al. (1998). Omeprazole compared with misoprostol for ulcers associated with nonsteroidal antiinflammatory drugs. Omeprazole versus Misoprostol for NSAID-induced Ulcer Management (OMNIUM) Study Group. The New England Journal of Medicine, 338(11), 727–734.
- Patel, F. B., et al. (2023).
- Goldstein, J. L., et al. (2010). Clinical trial: the incidence of NSAID-associated endoscopic gastric ulcers in patients treated with PN 400 (naproxen plus esomeprazole magnesium) vs. enteric-coated naproxen alone. Alimentary Pharmacology & Therapeutics, 32(3), 401–413.
- Patel, F. B., et al. (2023).
- Salman, M., et al. (2025). Comparative Study of Proton Pump Inhibitors versus H2 Blockers in Peptic Ulcer Disease Management. Innovative Research in Applied, Biological and Chemical Sciences, 3(1), 22-28.
- Salman, M., et al. (2025). Comparative Study of Proton Pump Inhibitors versus H2 Blockers in Peptic Ulcer Disease Management. Innovative Research in Applied, Biological and Chemical Sciences, 3(1), 22-28.
- Laine, L. (2001). Non-Steroidal Anti-Inflammatory Drug-Induced Enteropathy. Clinical Endoscopy, 34(3), 168-173.
- (2018, February 21). Gastroprotectant drugs of substantial benefit in peptic ulcer disease. Clinical Trial Service Unit & Epidemiological Studies Unit.
- Hosoe, N., et al. (2016). Measurement of prostaglandin metabolites is useful in diagnosis of small bowel ulcerations. World Journal of Gastroenterology, 22(37), 8346–8352.
- Goldstein, J. L., et al. (2010). Clinical trial: The incidence of NSAID-associated endoscopic gastric ulcers in patients treated with PN 400 (naproxen plus esomeprazole magnesium) vs. enteric-coated naproxen alone. Alimentary Pharmacology & Therapeutics, 32(3), 401–413.
- Kim, S. G., et al. (2020). Clinical Guidelines for Drug-Related Peptic Ulcer, 2020 Revised Edition. Gut and Liver, 14(5), 561–577.

- (2024, August 16). Peptic ulcer. Mayo Clinic. Retrieved from [Link]

- Kinoshita, Y., et al. (2018). Advantages and Disadvantages of Long-term Proton Pump Inhibitor Use. Journal of Neurogastroenterology and Motility, 24(2), 182–196.
- Rostom, A., et al. (2001). Review: Misoprostol, double-dose H 2 -receptor antagonists, and proton-pump inhibitors reduce GI ulcers in long-term NSAID use. ACP Journal Club, 134(1), 1.
- (2001). Review: misoprostol, double dose H 2 receptor antagonists, and proton pump inhibitors reduce GI ulcers in long term NSAID use. BMJ Evidence-Based Medicine, 6(2), 52.
- Watanabe, T., et al. (2015). Recent Advances in NSAIDs-Induced Enteropathy Therapeutics: New Options, New Challenges. Gastroenterology Research and Practice, 2015, 651582.

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Sources

- 1. The effect of rebamipide on non-steroidal anti-inflammatory drug-induced gastro-enteropathy: a multi-center, randomized pilot study - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Rebamipide has the potential to reduce the intensity of NSAID-induced small intestinal injury: a double-blind, randomized, controlled trial evaluated by capsule endoscopy | Semantic Scholar [semanticscholar.org]
- 3. acpjournals.org [acpjournals.org]
- 4. Picogram measurement of prostaglandin E2 synthesis by gastric mucosa by high-performance liquid chromatography - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. The effect of rebamipide on non-steroidal antiinflammatory drug-induced gastro-enteropathy: a multi-center, randomized pilot study - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Misoprostol compared with sucralfate in the prevention of nonsteroidal anti-inflammatory drug-induced gastric ulcer. A randomized, controlled trial - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. Endoscopic and histopathological evaluation of acute gastric injury in high-dose acetaminophen and nonsteroidal anti-inflammatory drug ingestion with suicidal intent - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Prevention of NSAID-related upper gastrointestinal toxicity: a meta-analysis of traditional NSAIDs with gastroprotection and COX-2 inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 10. The use of proton pump inhibitors in treating and preventing NSAID-induced mucosal damage - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Gastroprotective strategies among NSAID users: Guidelines for appropriate use in chronic illness - PMC [pmc.ncbi.nlm.nih.gov]
- 12. Prevention of NSAID-induced gastroduodenal ulcers - PMC [pmc.ncbi.nlm.nih.gov]
- 13. Comparing the Safety and Efficacy of Proton Pump Inhibitors and Histamine-2 Receptor Antagonists in the Management of Patients With Peptic Ulcer Disease: A Systematic Review - PMC [pmc.ncbi.nlm.nih.gov]

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- 14. irjpl.org [irjpl.org]
- 15. irjpl.org [irjpl.org]
- 16. Omeprazole compared with misoprostol for ulcers associated with nonsteroidal antiinflammatory drugs. Omeprazole versus Misoprostol for NSAID-induced Ulcer Management (OMNIUM) Study Group - PubMed [pubmed.ncbi.nlm.nih.gov]
- 17. Peptic ulcer - Diagnosis and treatment - Mayo Clinic [mayoclinic.org]
- 18. Advantages and Disadvantages of Long-term Proton Pump Inhibitor Use - PMC [pmc.ncbi.nlm.nih.gov]
- 19. journals.healio.com [journals.healio.com]
- 20. Medications to prevent NSAID-induced gastroduodenal ulcers | Cochrane [cochrane.org]
- 21. jddtonline.info [jddtonline.info]
- 22. acpjournals.org [acpjournals.org]
- 23. Prevention of NSAID-induced gastroduodenal ulcers - PubMed [pubmed.ncbi.nlm.nih.gov]
- 24. Distribution of Prostaglandin E2 in Gastric and Duodenal Mucosa: Possible Role in the Pathogenesis of Peptic Ulcer - PMC [pmc.ncbi.nlm.nih.gov]
- 25. REBAMIPIDE: EFFECTIVE DRUG PREVENTION OF NSAID ENTEROPATHY IS POSSIBLE | Moroz | Modern Rheumatology Journal [mrj.ima-press.net]
- 26. A randomized, double-blinded, placebo-controlled, multicenter trial, healing effect of rebamipide in patients with low-dose aspirin and/or non-steroidal anti-inflammatory drug induced small bowel injury - PubMed [pubmed.ncbi.nlm.nih.gov]
- 27. Characterization of a simple animal model for nonsteroidal anti-inflammatory drug induced antral ulcer - PubMed [pubmed.ncbi.nlm.nih.gov]
- 28. jcp.bmj.com [jcp.bmj.com]
- 29. A blinded endoscopic comparative study of misoprostol versus sucralfate and placebo in the prevention of aspirin-induced gastric and duodenal ulceration - PubMed [pubmed.ncbi.nlm.nih.gov]
- 30. acpjournals.org [acpjournals.org]
- 31. researchgate.net [researchgate.net]
- 32. Role of endoscopy in nonsteroidal anti-inflammatory drug clinical trials - PubMed [pubmed.ncbi.nlm.nih.gov]

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- 33. The histopathology of non-steroidal anti-inflammatory drug induced gastroduodenal damage: correlation with Helicobacter pylori, ulcers, and haemorrhagic events - PMC [pmc.ncbi.nlm.nih.gov]
- 34. Histological findings in gastric mucosa in patients treated with non-steroidal anti-inflammatory drugs - PMC [pmc.ncbi.nlm.nih.gov]
- 35. Prostaglandin E2 concentration in gastric secretions of critically ill, full-term, and premature infants - PubMed [pubmed.ncbi.nlm.nih.gov]
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